

Technical Guide: Ethyl 3-(Trimethylsilyl)propiolate (TMS-EP)

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Compound of Interest

Compound Name: Trimethylsilyl propiolate

CAS No.: 19232-22-5

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A Strategic Alkyne Scaffold for Medicinal Chemistry Executive Summary

Ethyl 3-(trimethylsilyl)propiolate (TMS-EP), often colloquially referred to in catalog usage as "**Trimethylsilyl propiolate**," is a high-value bifunctional building block in modern drug discovery. It serves as a "linchpin" reagent, enabling the rapid construction of substituted heterocycles (pyrazoles, isoxazoles, triazoles) and acting as a robust, protected alkyne for cross-coupling reactions. This guide provides a rigorous analysis of its physicochemical properties, a self-validating synthesis protocol, and a mechanism-based breakdown of its reactivity profile.

Part 1: Chemical Identity & Physicochemical Properties[1][2][3][4]

Note on Nomenclature: While often searched as "**Trimethylsilyl propiolate**," the chemically accurate name for the standard reagent is Ethyl 3-(trimethylsilyl)propiolate. The true silyl ester (Trimethylsilyl propynoate, $\text{HC}\equiv\text{CCO}_2\text{TMS}$) is hydrolytically unstable and rarely used in medicinal chemistry. This guide focuses on the stable ethyl ester variant (CAS 16205-84-8).

Property	Specification
IUPAC Name	Ethyl 3-(trimethylsilyl)prop-2-ynoate
Common Synonyms	TMS-Ethyl Propiolate; Ethyl 3-(TMS)propynoate
CAS Number	16205-84-8
Molecular Formula	C ₈ H ₁₄ O ₂ Si
Molecular Weight	170.28 g/mol
Boiling Point	92–96 °C at 28 mmHg (lit.) [1] [2] [3]
Density	0.897 g/mL at 25 °C
Refractive Index ()	1.441
Appearance	Colorless to pale yellow liquid
Solubility	Miscible with THF, DCM, Et ₂ O; Sparingly soluble in water
Stability	Stable at 2–8 °C; Hydrolytically stable relative to silyl esters

Part 2: Synthesis Protocol (Self-Validating System)

While TMS-EP is commercially available, in-house preparation is often required for scale-up or isotopic labeling. The following protocol utilizes a lithiation-silylation sequence designed to minimize polymerization byproducts.

Reagents & Equipment

- Substrate: Ethyl propiolate (Freshly distilled).
- Base: Lithium Hexamethyldisilazide (LiHMDS) or n-Butyllithium (n-BuLi). Expert Note: LiHMDS is preferred for higher functional group tolerance; n-BuLi is cleaner for simple scales.
- Silyl Source: Chlorotrimethylsilane (TMSCl), freshly distilled over CaH₂.

- Solvent: Anhydrous THF (Tetrahydrofuran).

Step-by-Step Methodology

- Cryogenic Setup: Flame-dry a 3-neck round-bottom flask under Argon. Charge with anhydrous THF (0.5 M relative to substrate) and cool to -78 °C.
- Deprotonation (The Critical Control Point):
 - Add n-BuLi (1.05 equiv) dropwise over 20 minutes.
 - Mechanism: The terminal alkyne proton () is removed to form the lithium acetylide species.
 - Control: Maintain internal temperature < -70 °C to prevent nucleophilic attack of the acetylide on the ester moiety of a neighboring molecule (Claisen-type condensation).
- Silylation:
 - After stirring for 30 min at -78 °C, add TMSCl (1.1 equiv) dropwise.
 - Allow the reaction to warm to 0 °C over 2 hours.
- Workup & Isolation:
 - Quench with saturated NH₄Cl solution.^[4] Extract with Et₂O.^{[3][5]}
 - Wash organic layer with brine, dry over MgSO₄, and concentrate in vacuo.
 - Purification: Vacuum distillation (bp ~94 °C @ 28 mmHg) yields the pure product.

Validation Criteria (QC)

- ¹H NMR (CDCl₃): Look for the disappearance of the terminal alkyne singlet (ppm) and the appearance of the TMS singlet (ppm, 9H).

- IR Spectroscopy: Shift of the C≡C stretch. Terminal alkynes stretch ~2100–2140 cm⁻¹; the internal TMS-alkyne stretch shifts to ~2170–2200 cm⁻¹.



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Figure 1: Synthesis workflow for Ethyl 3-(trimethylsilyl)propiolate emphasizing the cryogenic lithiation pathway.

Part 3: Reactivity Profile & Drug Discovery Applications

TMS-EP acts as a "masked" propiolate. The TMS group provides steric bulk to direct regioselectivity and prevents unwanted Michael additions until removal is desired.

1. Regioselective 1,3-Dipolar Cycloadditions (Click Chemistry)

In the synthesis of triazoles (bioisosteres for amide bonds), the TMS group on TMS-EP dictates regiochemistry.

- Thermal Huisgen: Reaction with organic azides yields a mixture of 1,4- and 1,5-isomers, but the bulky TMS group favors the formation of the 1,5-disubstituted product due to steric repulsion in the transition state.
- CuAAC (Copper-Catalyzed): Requires desilylation in situ (using TBAF or CuI/Base) to generate the terminal alkyne for standard 1,4-regioselectivity.

2. Heterocycle Construction (Pyrazoles & Isoxazoles)

TMS-EP condenses with binucleophiles to form core drug scaffolds.

- Pyrazoles: Reaction with hydrazines ()
) The TMS group often ends up at the C-3 or C-5 position depending on conditions, but is frequently cleaved during the cyclization or subsequent workup, leaving a proton or allowing for halogenation (ipso-substitution).

- Isoxazoles: Reaction with hydroxylamine ().

3. Sonogashira Coupling Partner

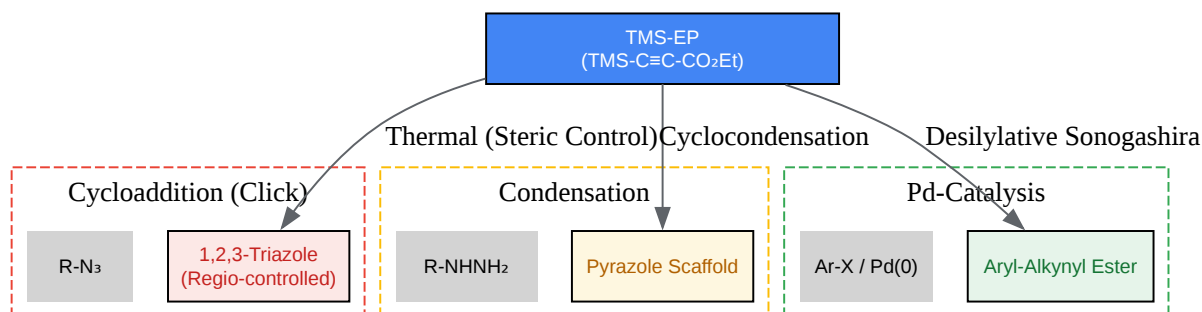
TMS-EP serves as a protected alkyne.

- Strategy: Perform a cross-coupling on the ester side (if modified) or desilylate selectively to couple the alkyne to an aryl halide.

- One-Pot Desilylation-Coupling: Use of

or

in MeOH allows for the in situ generation of the terminal alkyne in the presence of Pd-catalysts, facilitating direct coupling to aryl halides without isolating the volatile ethyl propiolate intermediate.



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Figure 2: Divergent reactivity profile of TMS-EP. The TMS group acts as a steric director in cycloadditions and a masking group in coupling reactions.

Part 4: Handling, Safety, and Stability

- Storage: Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen). While the ethyl ester is relatively stable, the C-Si bond can be cleaved by prolonged exposure to moisture or

Lewis bases.

- Hazards:
 - Skin/Eye Irritant: Standard PPE (gloves, goggles) is mandatory.
 - Flammability: Flash point is ~71 °C; treat as a combustible liquid.
- Incompatibility: Avoid strong oxidizers and strong bases (unless intended for deprotection). Fluoride ions (TBAF, HF) will rapidly cleave the TMS group.

References

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- Organic Syntheses.Preparation of Silylated Alkynes via Lithiation. Org.[5][6][7][8] Synth. 2008, 85, 64-71.[8] (General methodology reference).
- Sigma-Aldrich.Ethyl 3-(trimethylsilyl)propynoate Product Sheet. (Accessed 2024).[6]
- GuideChem.Ethyl 3-(trimethylsilyl)propiolate MSDS and Properties.

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Sources

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- 2. ETHYL 3-(TRIMETHYLSILYL)PROPIOLATE | 16205-84-8 [chemicalbook.com]
- 3. H53517.14 [thermofisher.com]
- 4. Organic Syntheses Procedure [orgsyn.org]

- [5. Ethyl 3-\(trimethylsilyl\)propionate/ 16205-84-8 at Best Price in Shenzhen, Guangdong | Shengda Pharmaceutical Co.,limited \[tradeindia.com\]](#)
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